

# In-Depth Technical Guide to the Dionex AS19 Column Stationary Phase

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## Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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This technical guide provides a comprehensive overview of the Dionex™ IonPac™ **AS19** column's stationary phase composition, tailored for researchers, scientists, and drug development professionals. The document details the column's core chemistry, presents quantitative data in a structured format, outlines experimental protocols for key applications, and includes visualizations of the stationary phase architecture and analytical workflows.

## Core Stationary Phase Composition

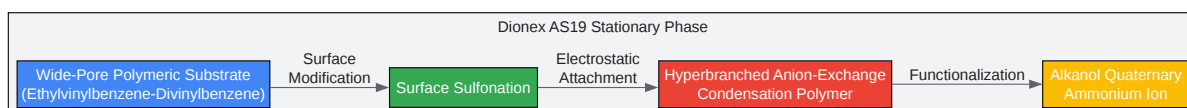
The Dionex™ IonPac™ **AS19** column is a high-capacity, hydroxide-selective anion-exchange column renowned for its application in the analysis of oxyhalides and common inorganic anions.[1][2] At the heart of its performance is a unique stationary phase architecture.

The stationary phase consists of a novel hyperbranched anion-exchange condensation polymer. This polymer is electrostatically attached to the surface of a wide-pore polymeric substrate.[1][2][3] The substrate is a supermacroporous polyvinylbenzyl ammonium polymer cross-linked with divinylbenzene. The synthesis of the hyperbranched polymer involves a controlled, layer-by-layer growth process. The surface-sulfonated substrate is alternately treated with an epoxy monomer and an amine, leading to the formation of a hyperbranched structure that grows directly off the substrate surface.[1][3] This method allows for the creation of a high-capacity resin.

The functional group responsible for the anion-exchange properties is an alkanol quaternary ammonium ion.[3] This strong anion exchanger ensures that the column is effective over a wide pH range (0-14).[4]

## Logical Representation of the Stationary Phase Architecture

The following diagram illustrates the conceptual structure of the Dionex **AS19** stationary phase, from the core substrate to the functionalized surface.



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Conceptual Diagram of the Dionex **AS19** Stationary Phase Layers.

## Quantitative Data and Specifications

The physical and chemical properties of the Dionex™ IonPac™ **AS19** column are summarized in the tables below, providing a clear comparison of its key specifications.

## Chemical and Physical Properties

Property	Value	Reference
Stationary Phase	Hyperbranched anion-exchange condensation polymer	[1][2][3]
Functional Group	Alkanol Quaternary Ammonium Ion	[3]
Substrate	Supermacroporous polyvinylbenzyl ammonium polymer cross-linked with divinylbenzene	
pH Stability	0 - 14	[4]
Solvent Compatibility	0 - 100% Organic Solvents	[1][5]

## Column Specifications

Parameter	4 mm ID Column	2 mm ID Column	0.4 mm ID Column	Reference
Internal Diameter (ID)	4 mm	2 mm	0.4 mm	[6]
Length	250 mm	250 mm	250 mm	[4]
Capacity (per column)	240 µeq	60 µeq	2.4 µeq	[4][6]
Maximum Pressure	4000 psi (276 bar)	4000 psi (276 bar)	4000 psi (276 bar)	[4]

## Experimental Protocols

The Dionex™ IonPac™ **AS19** column is prominently used for the determination of trace levels of oxyhalides, such as bromate, in drinking water, often following regulatory methods like U.S. EPA Method 300.1.[1][7] Below is a detailed methodology for a typical application.

## Analysis of Oxyhalides in Drinking Water (based on U.S. EPA Method 300.1)

This protocol outlines the steps for the analysis of common inorganic anions and oxyhalides in drinking water samples.

### Sample Preparation:

- Collect water samples in clean, appropriate containers.
- If necessary, filter the samples through a 0.45 µm syringe filter to remove particulate matter. [\[3\]](#)
- For preservation of samples containing chlorite, add an ethylenediamine (EDA) solution. [\[3\]](#) [\[8\]](#)

### Instrumentation:

- Dionex Ion Chromatography System
- Dionex IonPac AG19 Guard Column
- Dionex IonPac **AS19** Analytical Column
- Suppressed Conductivity Detector
- Autosampler

### Chromatographic Conditions:

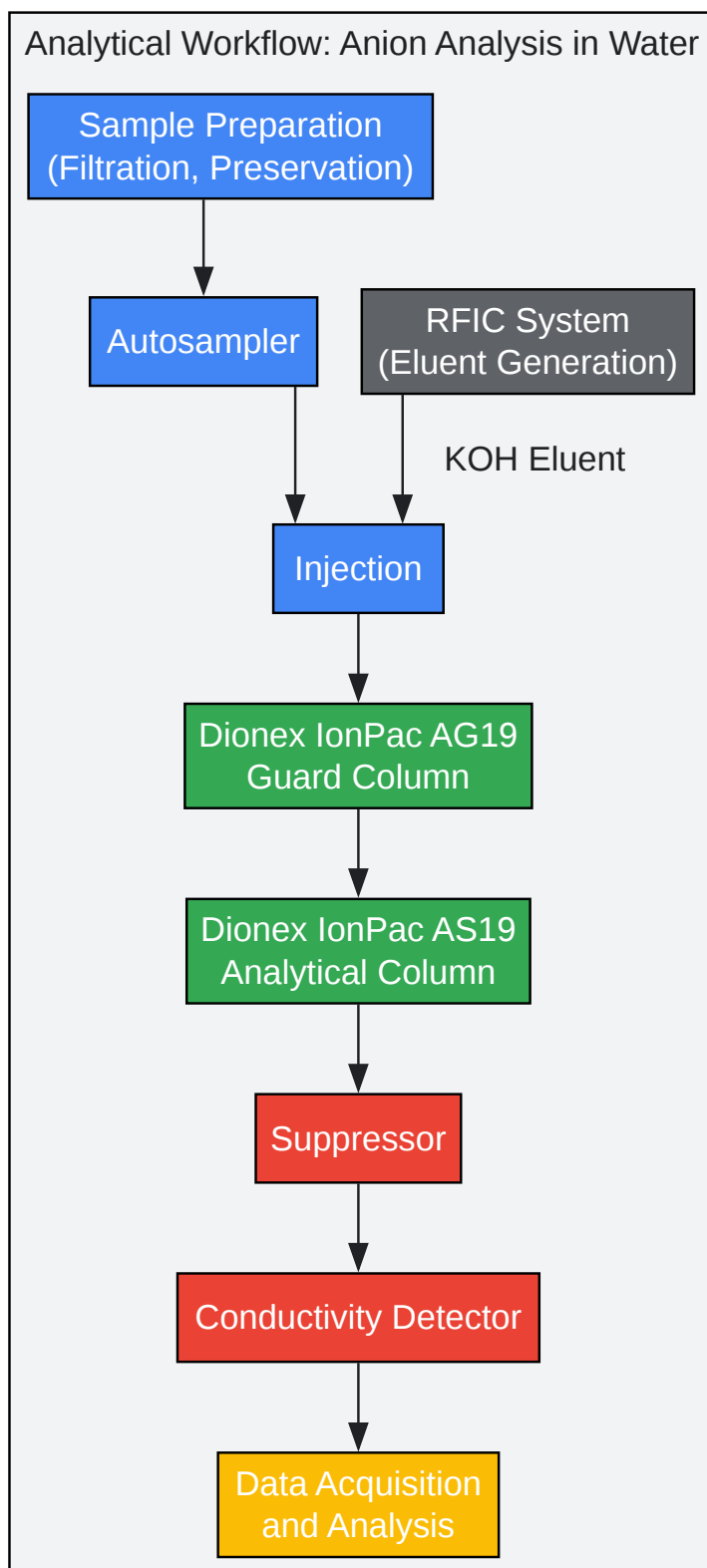
Parameter	Value
Eluent	Potassium Hydroxide (KOH) Gradient
Eluent Source	Reagent-Free™ IC (RFIC™) system with Eluent Generation
Flow Rate	Dependent on column ID (e.g., 1.0 mL/min for 4 mm ID)
Column Temperature	30 °C
Detection	Suppressed Conductivity
Injection Volume	Dependent on column ID and analyte concentration

Eluent Gradient Program (Example):

A gradient of potassium hydroxide is typically used to separate the anions of interest. The exact gradient program may vary based on the specific application and the matrix of the sample.

## Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the analysis of anions in water samples using the Dionex **AS19** column with a Reagent-Free™ Ion Chromatography (RFIC™) system.



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Workflow for Anion Analysis using Dionex **AS19** with an RFIC System.

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## References

- 1. [pragolab.cz](http://pragolab.cz) [[pragolab.cz](http://pragolab.cz)]
- 2. [documents.thermofisher.com](http://documents.thermofisher.com) [[documents.thermofisher.com](http://documents.thermofisher.com)]
- 3. [lcms.cz](http://lcms.cz) [[lcms.cz](http://lcms.cz)]
- 4. [hplcmart.com](http://hplcmart.com) [[hplcmart.com](http://hplcmart.com)]
- 5. [tools.thermofisher.com](http://tools.thermofisher.com) [[tools.thermofisher.com](http://tools.thermofisher.com)]
- 6. [lcms.cz](http://lcms.cz) [[lcms.cz](http://lcms.cz)]
- 7. Common Anion Analysis by U.S. EPA 300.0 & 300.1 | Thermo Fisher Scientific - SG [[thermofisher.com](http://thermofisher.com)]
- 8. [documents.thermofisher.com](http://documents.thermofisher.com) [[documents.thermofisher.com](http://documents.thermofisher.com)]
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Address: 3281 E Guasti Rd

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